

# Optimal flg22 Concentration for Tomato Cell Culture Experiments: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Flagelin 22*

Cat. No.: *B15567050*

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## For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for determining and utilizing the optimal concentration of flg22, a well-characterized microbe-associated molecular pattern (MAMP), for inducing defense responses in tomato (*Solanum lycopersicum*) cell cultures and tissues. These guidelines are intended to assist researchers in the fields of plant biology, pathology, and drug discovery in designing and executing robust and reproducible experiments.

The flagellin-derived peptide flg22 is recognized by the tomato FLAGELLIN-SENSING 2 (FLS2) receptor, initiating a cascade of downstream signaling events that constitute pattern-triggered immunity (PTI).<sup>[1][2]</sup> Key PTI responses include the production of reactive oxygen species (ROS), activation of mitogen-activated protein kinase (MAPK) cascades, and transcriptional reprogramming leading to the expression of defense-related genes.<sup>[1][2]</sup> The optimal flg22 concentration can vary depending on the specific tomato variety, tissue type, and the particular downstream response being measured.

## Data Presentation: flg22 Concentration and Observed Responses in Tomato

The following tables summarize quantitative data from various studies on the effects of different flg22 concentrations on tomato. This information can serve as a guide for selecting a starting concentration range for your specific experimental setup.

Table 1: flg22 Concentration and Reactive Oxygen Species (ROS) Burst

flg22 Concentration	Plant Material	Assay Type	Key Observations	Reference
100 nM	Leaf discs	Luminol-based ROS assay	Induced a significant ROS burst in various tomato accessions.	[3][4]
1 $\mu$ M	Leaf discs	Luminol-based ROS assay	Elicited a strong ROS burst.	[5]
10 nM - 1 $\mu$ M	Leaf discs	Luminol-based ROS assay	Commonly reported range for inducing ROS burst in literature.	[6]
100 nM	Roots	Luminol-based ROS assay	Elicited a stronger ROS burst compared to higher concentrations in some developmental zones.	[5]

Table 2: flg22 Concentration and Gene Expression

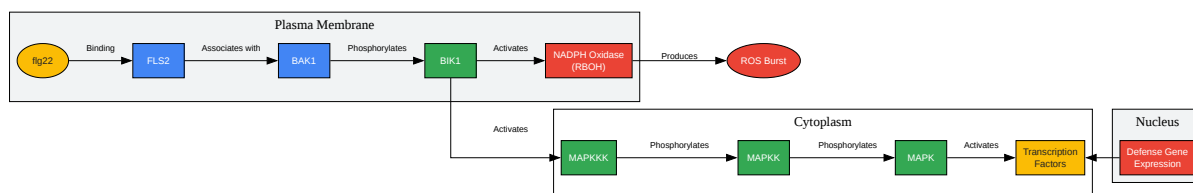
flg22 Concentration	Plant Material	Genes of Interest	Key Observations	Reference
1 $\mu$ M	Seedlings	pFRK1::GUS	Induced reporter gene expression, although lower than some other treatments.	[7]
1 $\mu$ M	Plants (in light)	Various defense genes	Required for rapid expression of approximately 30% of flg22-induced genes.	[8]
Not specified	Leaves	Fls3	Induced gene expression.	[2]

Table 3: flg22 Concentration and Seedling Growth Inhibition

flg22 Concentration	Plant Material	Assay Duration	Key Observations	Reference
2.5 $\mu$ M	Seedlings	Not specified	Used to assess functional FLS2 constructs in a growth inhibition assay.	[9]
Not specified	Seedlings	8-12 days	A common assay to measure PTI responses.	[7][10]

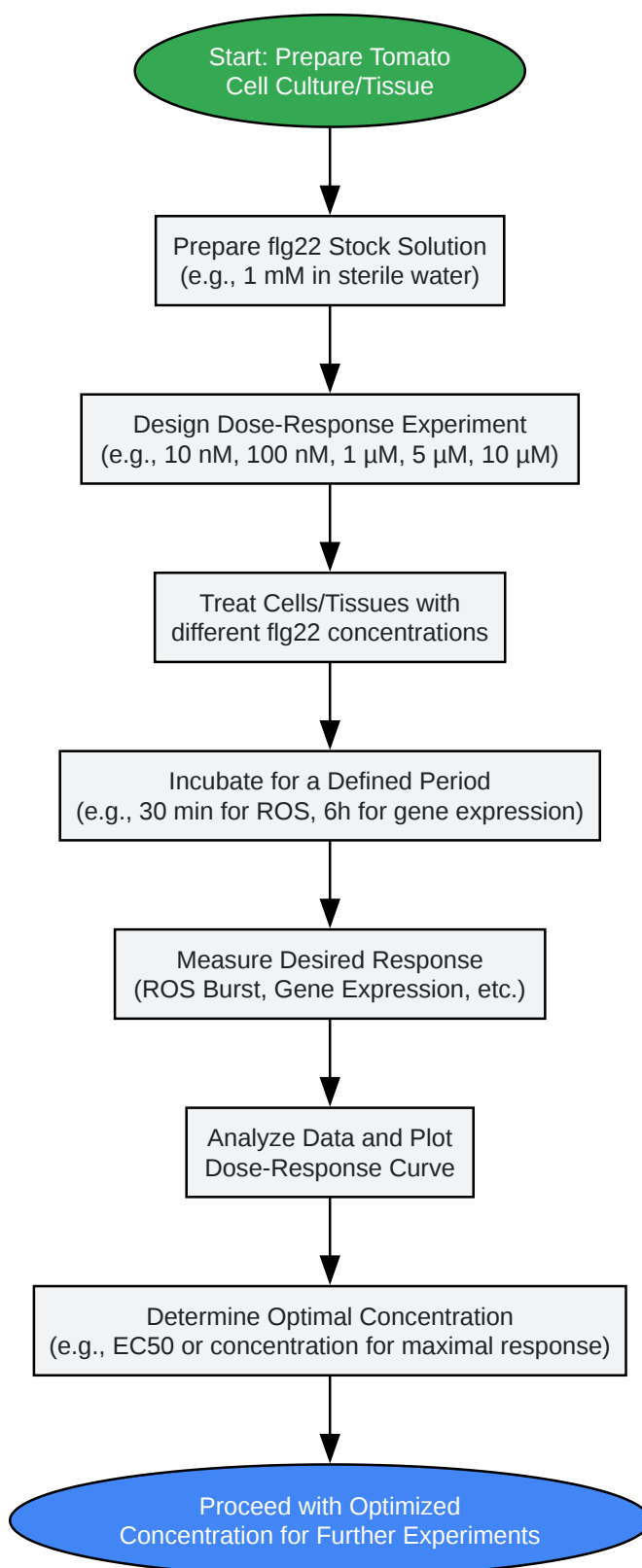
## Mandatory Visualizations

The following diagrams illustrate the key signaling pathway and a general experimental workflow.



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Caption: flg22 signaling pathway in tomato cells.



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